

# A Technical Guide to Dodecanedioic Acid-d4 (CAS Number: 97543-02-7)

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## Compound of Interest

Compound Name: Dodecanedioic acid-d4

Cat. No.: B15558155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dodecanedioic acid-d4**, a deuterated form of dodecanedioic acid. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for metabolic research and quantitative analysis.

## Core Chemical Data

**Dodecanedioic acid-d4** is a stable isotope-labeled version of dodecanedioic acid, where four hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it a valuable tool in mass spectrometry-based analytical methods.

Property	Value	Reference
CAS Number	97543-02-7	[1][2][3]
Chemical Formula	C <sub>12</sub> H <sub>18</sub> D <sub>4</sub> O <sub>4</sub>	[1]
Molecular Weight	234.33 g/mol	[1]
Synonyms	1,12-Dodecanedioic-2,2,11,11-d <sub>4</sub> acid, Dodecanedioic Acid-d <sub>4</sub>	[1][2]
Isotopic Enrichment	≥98 atom % D	[1][2]
Chemical Purity	≥95-98%	[4][5]

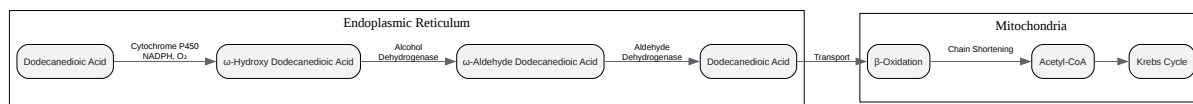
## Metabolic Pathway of Dodecanedioic Acid

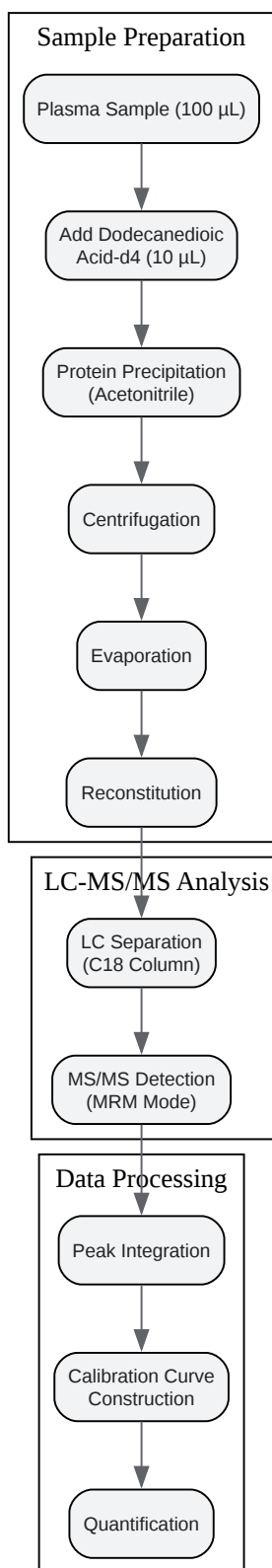
Dodecanedioic acid, and by extension its deuterated analog, is primarily metabolized through the omega-oxidation (ω-oxidation) pathway. This metabolic route serves as an alternative to the more common beta-oxidation of fatty acids, particularly for medium-chain fatty acids. The process occurs in the smooth endoplasmic reticulum of the liver and kidneys.[6][7][8]

The key steps of omega-oxidation are:

- **Hydroxylation:** The terminal methyl group (ω-carbon) of the fatty acid is hydroxylated by a cytochrome P450 mixed-function oxidase, requiring NADPH and molecular oxygen.[6][7][8]
- **Oxidation to Aldehyde:** The resulting hydroxyl group is then oxidized to an aldehyde by alcohol dehydrogenase.[6][7]
- **Oxidation to Carboxylic Acid:** Finally, the aldehyde group is oxidized to a carboxylic acid by aldehyde dehydrogenase, forming a dicarboxylic acid.[6][7]

The resulting dicarboxylic acid can then be further metabolized via beta-oxidation from both ends of the molecule.





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